

Application Note: BMT-145027 Solubility & In Vivo Administration Protocol

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Compound of Interest

Compound Name: BMT-145027

Cat. No.: B1192411

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Executive Summary

BMT-145027 (Compound 31) is a potent, selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5) with an EC₅₀ of ~47 nM.^[1] Unlike many mGluR5 ligands, it lacks inherent agonist activity and exhibits a favorable safety profile regarding mechanism-based convulsions.

However, **BMT-145027** presents significant solubility challenges typical of lipophilic pyrazolo[3,4-b]pyridines (cLogP > 3.0). It is practically insoluble in pure aqueous media (PBS/Saline). Successful in vivo administration requires a robust vehicle system to prevent precipitation in the peritoneal cavity or vasculature, which would severely compromise bioavailability and data integrity.

This guide details the Standard Validated Protocol (based on Hill et al., ACS Med. Chem. Lett.) and an Alternative Protocol for models sensitive to specific surfactants.

Physicochemical Profile & Formulation Logic

Property	Value / Description	Implication for Formulation
Molecular Weight	438.83 g/mol	Moderate size; dissolution rate-limited.
Physical State	Solid powder (Light yellow)	Requires particle size reduction (sonication).
Solubility (Water)	< 0.1 mg/mL	Critical: Requires organic co-solvents.
Solubility (DMSO)	~2–4 mg/mL (w/ heat)	Primary solubilizing agent (Stock).
Target Dose	10 – 30 mg/kg	High concentration required in vehicle.
Route	Intraperitoneal (i.p.)	pH and tonicity must be physiological.

The "Co-Solvent/Surfactant" Strategy

Because **BMT-145027** is hydrophobic, a simple aqueous suspension often leads to erratic absorption. We utilize a ternary system:

- Solubilizer (DMSO): Dissolves the crystal lattice.
- Surfactant (Cremophor EL/Kolliphor): Prevents recrystallization upon contact with aqueous buffers.
- Diluent (Saline): Adjusts tonicity for animal tolerability.

Protocol A: The Validated Standard (Cremophor-Based)

Recommended for general rodent PK/PD and behavioral studies (e.g., Novel Object Recognition).

Vehicle Composition: 10% DMSO / 10% Cremophor EL / 80% Saline Maximum Concentration: ~3 mg/mL (Supports dosing up to 30 mg/kg at 10 mL/kg volume)

Reagents Required[1][2][3][4]

- **BMT-145027** (Solid)[1]
- Dimethyl Sulfoxide (DMSO), Anhydrous, Sterile (Sigma D2650 or eq.)
- Cremophor EL (Kolliphor EL / Polyoxyl 35 Castor Oil) (Sigma C5135)
- Sterile Saline (0.9% NaCl)

Step-by-Step Procedure

CRITICAL: The order of addition is non-negotiable. Adding saline before the surfactant will cause immediate, irreversible precipitation.

- Weighing: Weigh the required amount of **BMT-145027** into a sterile glass vial.
 - Example: For 10 mL of vehicle at 3 mg/mL, weigh 30 mg of compound.
- Primary Solubilization: Add 10% of the final volume of DMSO.
 - Example: Add 1.0 mL DMSO.
 - Action: Vortex vigorously for 1-2 minutes. If particles remain, sonicate in a water bath at 37°C for 5-10 minutes until the solution is perfectly clear and yellow.
- Surfactant Addition: Add 10% of the final volume of Cremophor EL.
 - Example: Add 1.0 mL Cremophor EL.
 - Action: Vortex vigorously. The solution will become viscous. Ensure it is homogenous.
 - Note: Cremophor is viscous; cut the pipette tip or reverse pipette for accuracy.
- Aqueous Dilution: Slowly add 80% of the final volume of warm (37°C) Sterile Saline while vortexing.

- Example: Add 8.0 mL Saline.
- Action: Add in small aliquots (e.g., 2 mL at a time), vortexing between additions.
- Final Inspection: The result should be a clear to slightly opalescent solution/emulsion. If cloudy with visible crystals, sonicate further.

Protocol B: Alternative (PEG-Based)

Use this if the animal model exhibits hypersensitivity to Cremophor (e.g., histamine release in certain canine models or specific sensitive mouse strains).

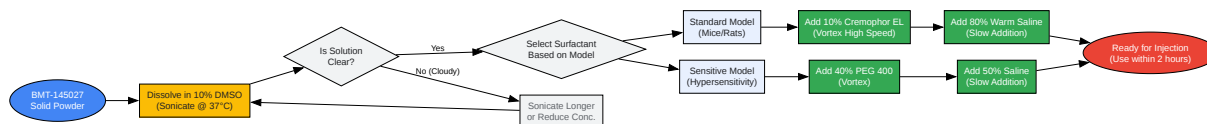
Vehicle Composition: 10% DMSO / 40% PEG 400 / 50% Saline Maximum Concentration: ~2 mg/mL

Step-by-Step Procedure

- Weighing: Weigh **BMT-145027** into a glass vial.
- Primary Solubilization: Add 10% DMSO.[\[2\]](#) Vortex and sonicate until clear.
- Co-Solvent Addition: Add 40% PEG 400 (Polyethylene Glycol 400).
 - Action: Vortex thoroughly. The mixture will be warm (exothermic mixing).
- Aqueous Dilution: Add 50% Sterile Saline (or Water for Injection).
 - Action: Add slowly while vortexing.
- Check pH: PEG formulations can sometimes drift. Verify pH is between 5.0–7.5.

Workflow Visualization

The following diagram illustrates the critical decision pathways and mixing logic to ensure solubility success.



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Caption: Logical workflow for **BMT-145027** formulation. Path A (Cremophor) is the literature standard; Path B (PEG) is the alternative.

In Vivo Administration Guidelines

Dosing Parameters

- Route: Intraperitoneal (i.p.) is the validated route for this vehicle.
- Volume: Standard volume for mice is 10 mL/kg.
 - Calculation: For a 25g mouse, inject 0.25 mL (250 μ L).
- Frequency: Single dose or QD (Once Daily).
- Timing:
 - Tmax: Plasma levels peak approximately 30–60 minutes post-dose.
 - Behavioral Testing: Begin testing 60 minutes after administration to ensure steady-state brain concentrations.

Pharmacokinetics (Reference Data)

Based on satellite groups dosed at 30 mg/kg (i.p.):

- Total Plasma Concentration: ~2800 nM (at T=1h).

- Brain Penetration: **BMT-145027** is centrally penetrant.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Precipitation upon Saline addition	Added Saline too fast or Saline was cold.	Re-prepare. Warm Saline to 37°C. Add dropwise while vortexing.
Cloudy solution after 1 hour	Compound crashing out (metastable).	Use formulation immediately (within 30 mins). Do not store overnight.
Animal writhing post-injection	Vehicle irritation (DMSO/Cremophor).	Ensure injection speed is slow. Verify pH. Switch to PEG protocol if persistent.

References

- Primary Protocol Source: Hill, M. D.; Fang, H.; Brown, J. M.; Molski, T.; Easton, A.; Han, X.; Miller, R.; Hill-Drzewi, M.; Gallagher, L.; Matchett, M.; Gulianello, M.; Balakrishnan, A.; Bertekap, R. L.; Santone, K. S.; Whiterock, V. J.; Zhuo, X.; Bronson, J. J.; Macor, J. E.; Degnan, A. P. Development of 1H-Pyrazolo[3,4-b]pyridines as Metabotropic Glutamate Receptor 5 Positive Allosteric Modulators. *ACS Medicinal Chemistry Letters* 2016, 7(12), 1082–1086. [3][4][5] [[Link](#)]
- General Vehicle Guidance: Li, P.; Zhao, L. Developing Early Formulations: Practice and Perspective. *International Journal of Pharmaceutics* 2007, 341(1-2), 1–19. [[Link](#)]

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